

Cyclohexanesulfonyl chloride safety, handling, and storage precautions

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Compound of Interest

Compound Name: *Cyclohexanesulfonyl chloride*

Cat. No.: *B1346359*

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An In-depth Technical Guide to the Safe Handling, and Storage of **Cyclohexanesulfonyl Chloride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety, handling, and storage information for **cyclohexanesulfonyl chloride** (CAS No: 4837-38-1). The following sections detail the material's properties, hazards, and the necessary precautions for its use in a laboratory and drug development setting. Adherence to these guidelines is critical to ensure the safety of personnel and the integrity of research.

Chemical Identification and Properties

Cyclohexanesulfonyl chloride is a colorless to pale yellow liquid with a pungent odor.^[1] It is primarily used as a reagent and intermediate in organic synthesis, particularly in the preparation of sulfonamides and other sulfonyl derivatives for pharmaceutical and agrochemical development.^{[1][2]}

Table 1: Physical and Chemical Properties of **Cyclohexanesulfonyl Chloride**

Property	Value	Source(s)
CAS Number	4837-38-1	[3]
Molecular Formula	C ₆ H ₁₁ ClO ₂ S	[3][4]
Molecular Weight	182.67 g/mol	[4]
Density	1.259 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.499	
Flash Point	>110 °C (>230 °F) - closed cup	
Solubility	Soluble in organic solvents (e.g., dichloromethane, ether). Insoluble and reacts with water.	[1][3]

Hazard Identification and Classification

Cyclohexanesulfonyl chloride is classified as a hazardous substance that poses significant risks upon exposure. It is crucial to understand these hazards before handling the material.

Table 2: GHS Hazard Classification for **Cyclohexanesulfonyl Chloride**

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Skin Corrosion / Irritation	1B	H314: Causes severe skin burns and eye damage	GHS05 (Corrosion)	Danger
Serious Eye Damage / Eye Irritation	1	H318: Causes serious eye damage	GHS05 (Corrosion)	Danger
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	GHS07 (Exclamation Mark)	Danger

Sources:[3][4]

The material is destructive to the tissues of the mucous membranes and the upper respiratory tract.[3] Inhalation may lead to symptoms such as coughing, shortness of breath, headache, and nausea.[3]

Safe Handling Procedures

Due to its corrosive and reactive nature, strict handling protocols must be followed.

General Handling

- Ventilation: Always handle **cyclohexanesulfonyl chloride** in a well-ventilated area.[3] Use only outdoors or in a chemical fume hood.[3][5]
- Avoid Inhalation: Do not breathe fumes, mist, spray, or vapors.[3][5]
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[3][6]
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[3][6] Do not eat, drink, or smoke in areas where the chemical is used.[3] Contaminated work clothing should

not be allowed out of the workplace.[7]

- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[6] Use only non-sparking tools and explosion-proof equipment.[6] Ground and bond containers and receiving equipment to prevent static discharge.[6]

Methodologies for Laboratory Use

While specific experimental protocols are proprietary to individual institutions, the following general methodologies outline best practices for handling **cyclohexanesulfonyl chloride** in a research setting.

Protocol 1: Weighing and Dispensing

- Preparation: Ensure a chemical fume hood is certified and functioning correctly. Place an absorbent, chemical-resistant liner on the work surface.
- PPE: Don all required personal protective equipment as outlined in Section 5.
- Inert Atmosphere: As the compound is moisture-sensitive, operations may require the use of a dry, inert atmosphere (e.g., nitrogen or argon).[5][8]
- Dispensing: Work within the fume hood. Open the main container and, using a clean, dry syringe or pipette, transfer the required amount to a tared, sealed secondary container suitable for the reaction.
- Sealing: Immediately and tightly seal both the main and secondary containers.
- Cleanup: Clean any minor drips within the fume hood using a dry, inert absorbent material. Dispose of contaminated materials as hazardous waste.
- Post-Handling: Wipe down the exterior of the secondary container before removing it from the fume hood. Wash gloves and remove PPE as per institutional guidelines.

Protocol 2: Addition to a Reaction Mixture

- Setup: Assemble the reaction apparatus within a chemical fume hood. If the reaction is sensitive to moisture or air, ensure the system is under an inert atmosphere.

- Cooling: If the reaction is exothermic, have an ice bath or other cooling system ready before adding the reagent.
- Addition: Add the **cyclohexanesulfonyl chloride** to the reaction vessel slowly and dropwise via a syringe or an addition funnel to control the reaction rate and temperature.
- Monitoring: Continuously monitor the reaction for any signs of an uncontrolled exothermic event.
- Quenching: Be prepared to quench the reaction with an appropriate non-aqueous reagent if necessary. Have a suitable quenching agent readily available.

Storage Requirements

Proper storage is essential to maintain the chemical's stability and prevent hazardous situations.

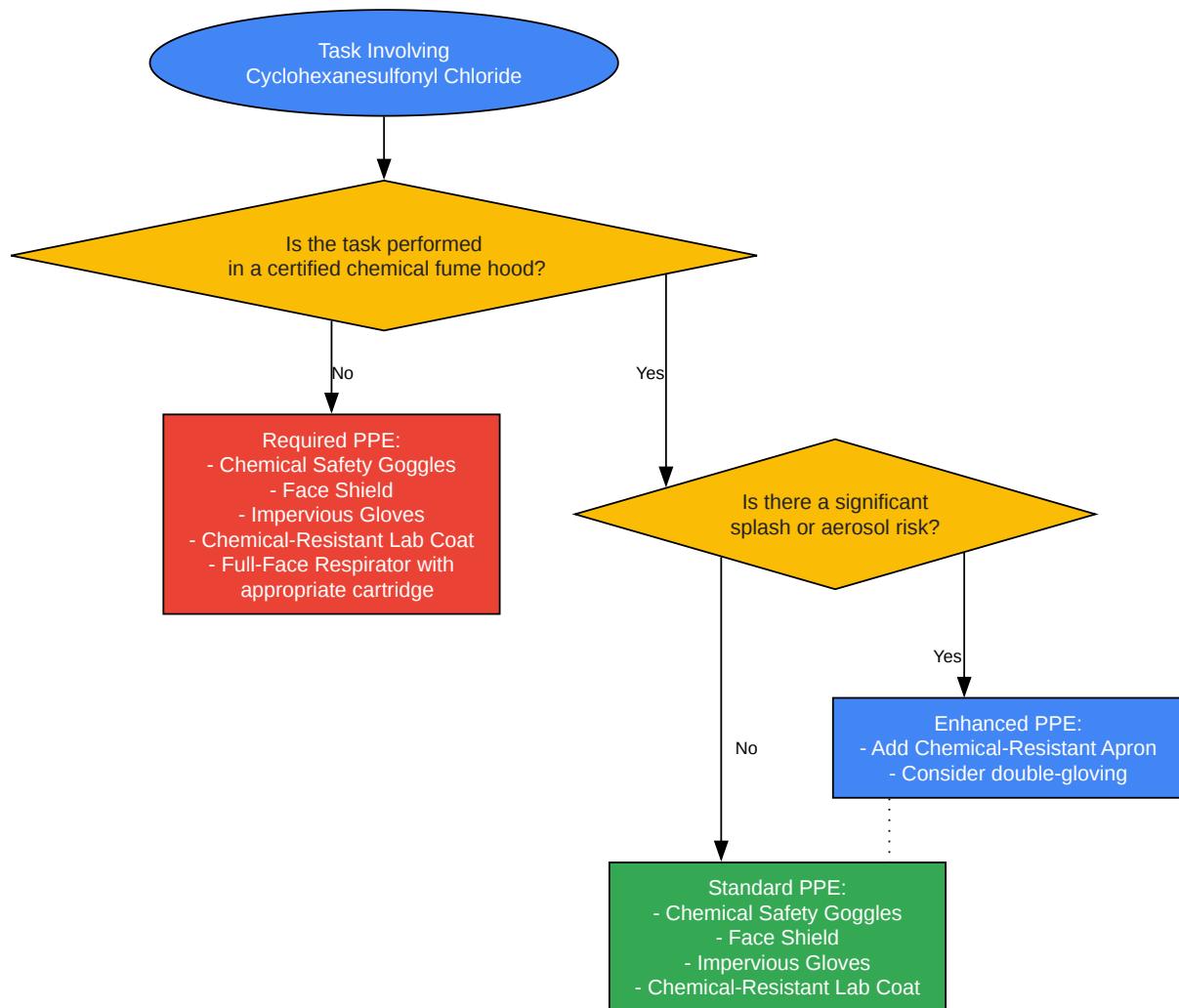
- Conditions: Store in a dry, cool, and well-ventilated place.[5][6][8] The recommended storage temperature is between 2-8°C.[8] An explosion-proof refrigerator is recommended.[8]
- Container: Keep the container tightly closed when not in use.[3][6] Store under an inert gas atmosphere to protect from moisture.[5][8]
- Security: Store in a locked-up area to restrict access.[3][5][6]
- Segregation: Store away from incompatible materials such as strong oxidizing agents, strong bases, water, alcohols, and amines.[5][6][8] The material should be stored in a corrosives area.[5]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **cyclohexanesulfonyl chloride** to prevent exposure.[3][9]

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[10] Eyewash stations and safety showers must be in close proximity to the workstation.[6]

- Skin Protection: Wear impervious protective gloves (confirm suitability with the glove manufacturer) and chemical-resistant clothing, such as a lab coat or apron, to prevent skin contact.[3][10][11]
- Respiratory Protection: If working outside of a fume hood, or if ventilation is inadequate and exposure limits may be exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter for organic gases and vapors (e.g., Type ABEK).[6]

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Caption: PPE selection logic based on handling conditions.

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

First Aid Measures

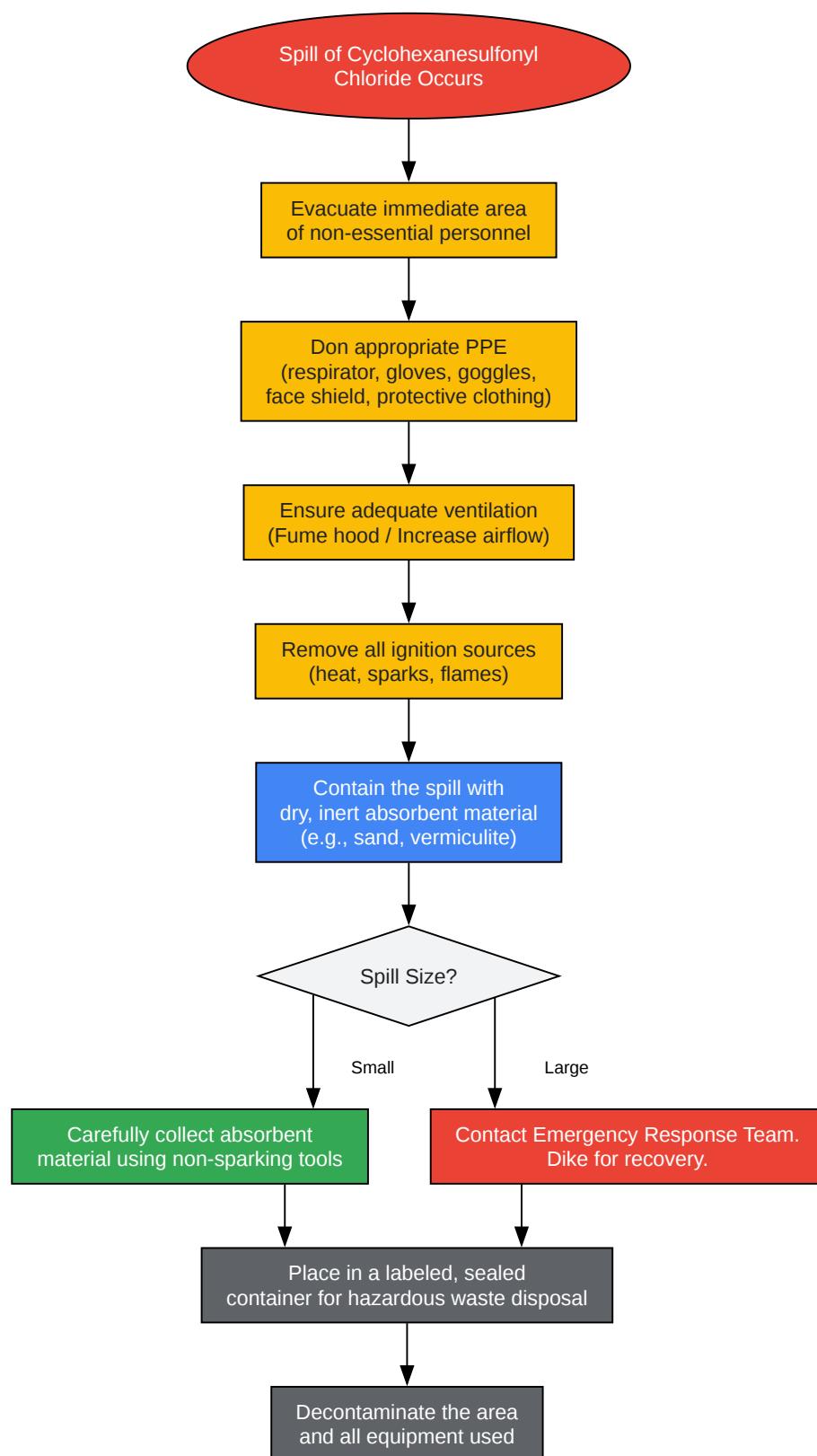
- General Advice: In case of an accident or if you feel unwell, seek immediate medical advice and show the safety data sheet to the doctor.[3]
- Inhalation: Remove the victim to fresh air and keep them comfortable for breathing.[3] If breathing is difficult or has stopped, provide artificial respiration.[3][6] Seek immediate medical attention.[3]
- Skin Contact: Immediately remove all contaminated clothing.[3] Rinse the affected skin area with plenty of water/shower for at least 15 minutes.[3][6] Seek immediate medical attention.[3]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[3][6] Remove contact lenses if present and easy to do.[3] Continue rinsing and seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting.[3] Rinse the mouth with water.[3] Never give anything by mouth to an unconscious person.[3] Seek immediate medical attention.[3]

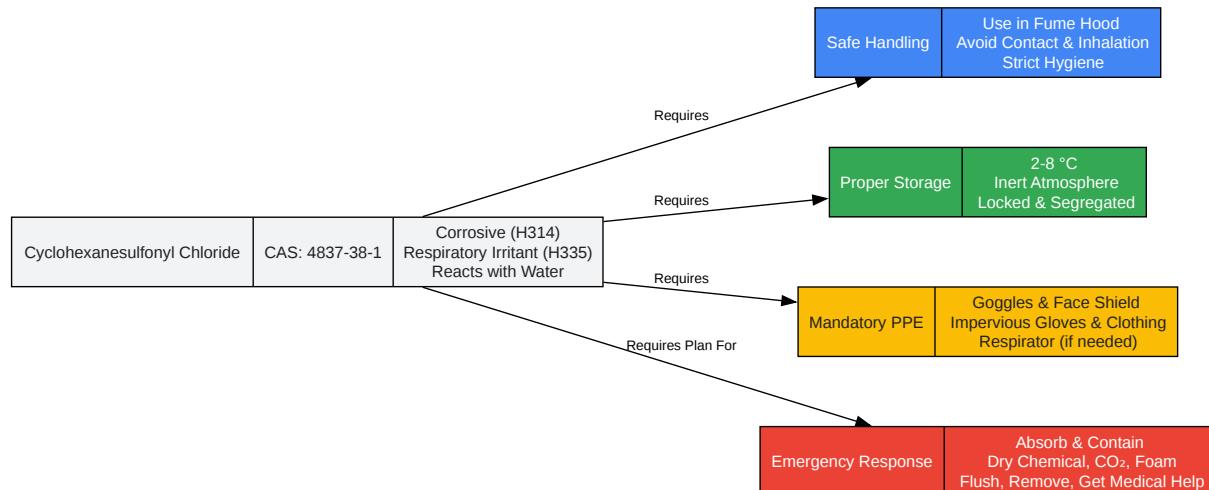
Fire-Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical, carbon dioxide (CO₂), or water spray.[3][6] Water mist can be used to cool closed containers.[6]
- Unsuitable Media: Do not use a heavy stream of water as the material reacts with water.[3]
- Specific Hazards: The substance is combustible.[12] Thermal decomposition can release hazardous gases, including carbon oxides, sulfur oxides, and hydrogen chloride gas.[3][5][6] Containers may explode if heated, and vapors can form explosive mixtures with air.[3][6] The material reacts with water, which can generate heat and flammable gases.[3]
- Protective Equipment: Firefighters must wear gas-tight, chemically protective clothing and self-contained breathing apparatus (SCBA).[3][6]

Accidental Release Measures

- Personal Precautions: Evacuate all non-essential personnel from the area.[3] Ensure adequate ventilation.[3] Do not breathe vapors.[3] Avoid contact with the spilled material.[3] Remove all sources of ignition.[6]
- Environmental Precautions: Prevent the spill from entering drains, sewers, or public waters. [3][6]
- Containment and Cleanup: Stop the leak if it is safe to do so.[3] For small spills, absorb with a dry, inert chemical absorbent (e.g., sand, vermiculite).[3] For large spills, dike the area for later recovery.[3] Use explosion-proof equipment for cleanup.[3][6] Collect the absorbed material and spill residue into a suitable, labeled container for disposal.[3][5][6]



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